

Safe Disposal of 2-(Methylthio)nicotinoyl Chloride: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-(Methylthio)nicotinoyl chloride

Cat. No.: B1272650

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of reactive chemical reagents like **2-(Methylthio)nicotinoyl chloride** are paramount for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **2-(Methylthio)nicotinoyl chloride**, grounded in established safety data.

Key Physical and Chemical Properties

Understanding the properties of **2-(Methylthio)nicotinoyl chloride** is the first step toward safe handling. The following table summarizes its key quantitative data.

Property	Value
CAS Number	97936-43-1 [1] [2]
Molecular Formula	C ₇ H ₆ CINOS [1] [2]
Molecular Weight	187.641 g/mol [1]
Melting Point	88-91°C [2]
Form	Powder [2]
Color	Very pale yellow [2]

Hazard Identification and Safety Precautions

2-(Methylthio)nicotinoyl chloride is classified as a corrosive solid that is acidic and organic.

- [1] It can cause severe skin burns and eye damage, and may also cause respiratory irritation.
- [3] Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE):

- Hand Protection: Wear compatible chemical-resistant gloves.
- Eye/Face Protection: Use chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations.[3]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[3]
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][4]

Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.

- [4] An eyewash station and safety shower must be readily accessible.[3][5]

Experimental Protocol for Spill Management

In the event of a spill, immediate and appropriate action is crucial to mitigate hazards.

- Evacuate and Secure: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from entering drains or waterways.[6] Cover drains if necessary.[6][7]
- Cleanup:
 - For dry spills, carefully sweep up the material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[4]
 - For spills that have been wetted, absorb with an inert material (e.g., sand, vermiculite) and collect for disposal.

- Decontamination: Clean the affected area thoroughly with a suitable solvent, followed by soap and water.
- Waste Disposal: Dispose of the collected waste and contaminated materials through a licensed waste disposal company.

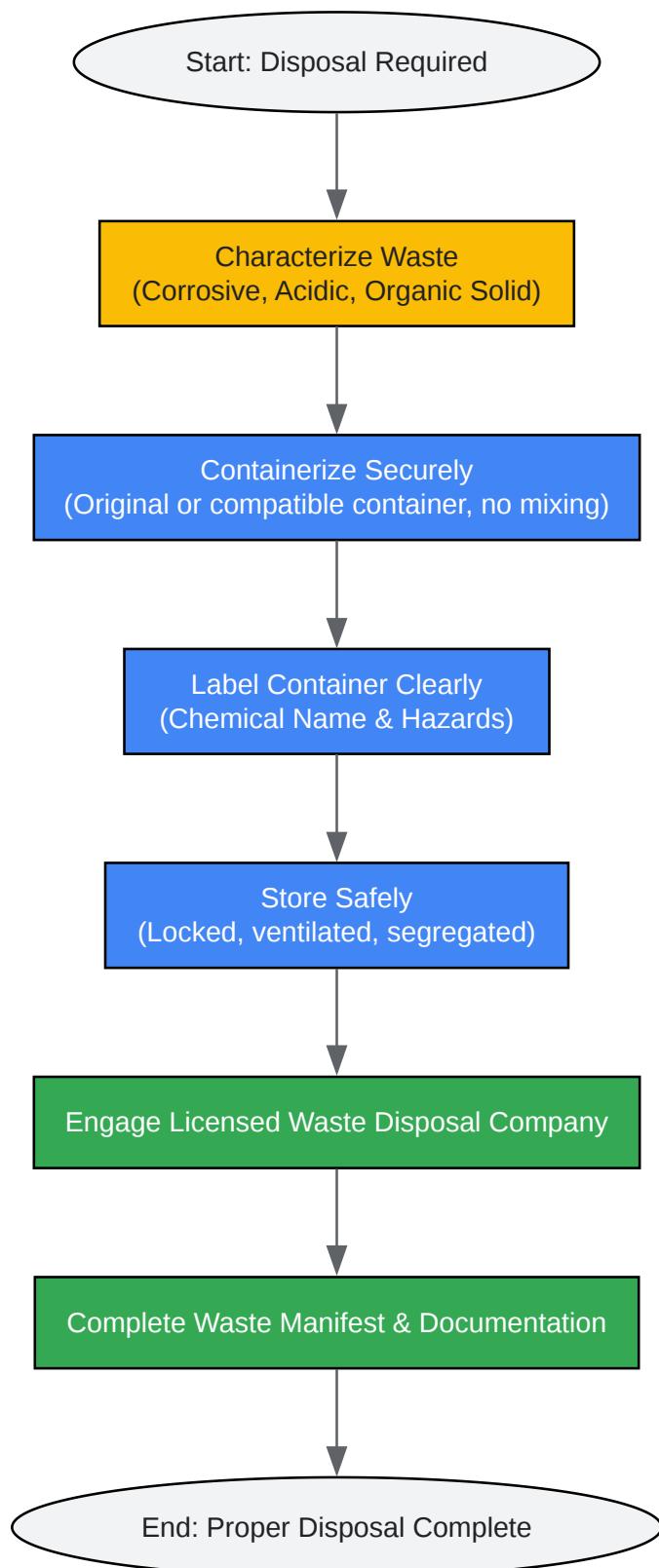
Proper Disposal Procedure

The disposal of **2-(Methylthio)nicotinoyl chloride** and its containers must be conducted in compliance with all local, state, and federal regulations.

- Waste Characterization: The waste is classified as a corrosive, acidic, organic solid.
- Containerization:
 - Do not mix with other waste.[6][7]
 - Keep the chemical in its original, tightly sealed container if possible.[6][7]
 - If the original container is compromised, use a new, properly labeled, and compatible container.
- Labeling: Clearly label the waste container with the chemical name and associated hazards.
- Storage: Store the waste in a designated, locked-up, and well-ventilated area, away from incompatible materials.[6][7]
- Professional Disposal: Arrange for the collection and disposal of the waste by a licensed and approved hazardous waste disposal company.[5][6][7] Do not attempt to dispose of this chemical down the drain or in regular trash.[4][6]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2-(Methylthio)nicotinoyl chloride**.



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Caption: Workflow for the safe disposal of **2-(Methylthio)nicotinoyl chloride**.

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